

Essential Safety and Logistical Information for Handling 4-Benzylaniline

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Compound of Interest

Compound Name: 4-Benzylaniline

Cat. No.: B049627

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For researchers, scientists, and drug development professionals, ensuring safe and compliant handling of chemical reagents is paramount. This document provides essential, immediate safety and logistical information for the use of **4-Benzylaniline**, including operational and disposal plans.

Chemical Identifier and Properties

Property	Value
Chemical Name	4-Benzylaniline
Synonyms	4-Aminodiphenylmethane, 4-(Phenylmethyl)benzenamine
CAS Number	1135-12-2[1][2]
Molecular Formula	C13H13N[1][2]
Molecular Weight	183.25 g/mol [1][2]
Form	Solid[2]
Melting Point	35-38 °C[2]
Flash Point	110 °C (230 °F) - closed cup

Hazard Identification and Personal Protective Equipment (PPE)

4-Benzylaniline is classified as a substance that causes skin, eye, and respiratory irritation.[3]
[4] Adherence to proper PPE protocols is mandatory to ensure personal safety.

Hazard	GHS Classification	Recommended PPE
Skin Irritation	Skin Irrit. 2[4]	Chemical-resistant gloves (e.g., Butyl, Neoprene, Polyvinyl alcohol (PVA), or Viton). Nitrile gloves are not recommended for similar compounds like Aniline.[5] A fully-buttoned lab coat is required.
Eye Irritation	Eye Irrit. 2A[4]	Safety goggles or a face shield must be worn.[6]
Respiratory Irritation	STOT SE 3[4]	Work should be conducted in a well-ventilated area, preferably within a fume hood, to avoid inhalation of dust or vapors.[6] For situations with insufficient ventilation, a dust mask (type N95 or equivalent) is necessary.

Operational Plan: Step-by-Step Guidance for Handling

A systematic approach to handling **4-Benzylaniline** is crucial for maintaining a safe laboratory environment.

1. Preparation and Engineering Controls:

- Ventilation: All work with **4-Benzylaniline** should be performed in a properly functioning certified laboratory chemical fume hood.[5]
- Emergency Equipment: Ensure that an eyewash station and safety shower are readily accessible and in close proximity to the workstation.

- Spill Kit: A chemical spill kit containing absorbent materials (e.g., sand, vermiculite), appropriate PPE, and waste disposal bags should be available.

2. Personal Protective Equipment (PPE) Donning:

- Before handling, put on all required PPE as detailed in the table above: lab coat, chemical-resistant gloves, and safety goggles.

3. Handling and Dispensing:

- Storage: Store **4-Benzylaniline** in a tightly closed, labeled container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents.[\[5\]](#)
- Dispensing: When weighing or transferring the solid, do so within the fume hood to minimize dust generation. Avoid creating dust. If the material is a fine powder, handle it with care to prevent aerosolization.

4. Experimental Use:

- Confine all experimental procedures involving **4-Benzylaniline** to a designated area within the fume hood.[\[5\]](#)
- Avoid eating, drinking, or smoking in the laboratory where this chemical is handled.[\[3\]](#)
- Wash hands thoroughly after handling, before breaks, and at the end of the workday.[\[3\]](#)

Disposal Plan: Step-by-Step Guidance

Proper disposal of **4-Benzylaniline** and its contaminated waste is critical to prevent environmental contamination and ensure regulatory compliance.

1. Waste Segregation and Collection:

- Chemical Waste: Unused or waste **4-Benzylaniline** should be collected in a designated, compatible, and clearly labeled hazardous waste container.[\[6\]](#) Do not mix with other waste streams.[\[6\]](#)

- Contaminated Materials: All disposable items that have come into contact with **4-Benzylaniline**, such as gloves, absorbent pads, and weighing paper, must be treated as hazardous waste and collected in a separate, clearly labeled container.

2. Spill Cleanup and Disposal:

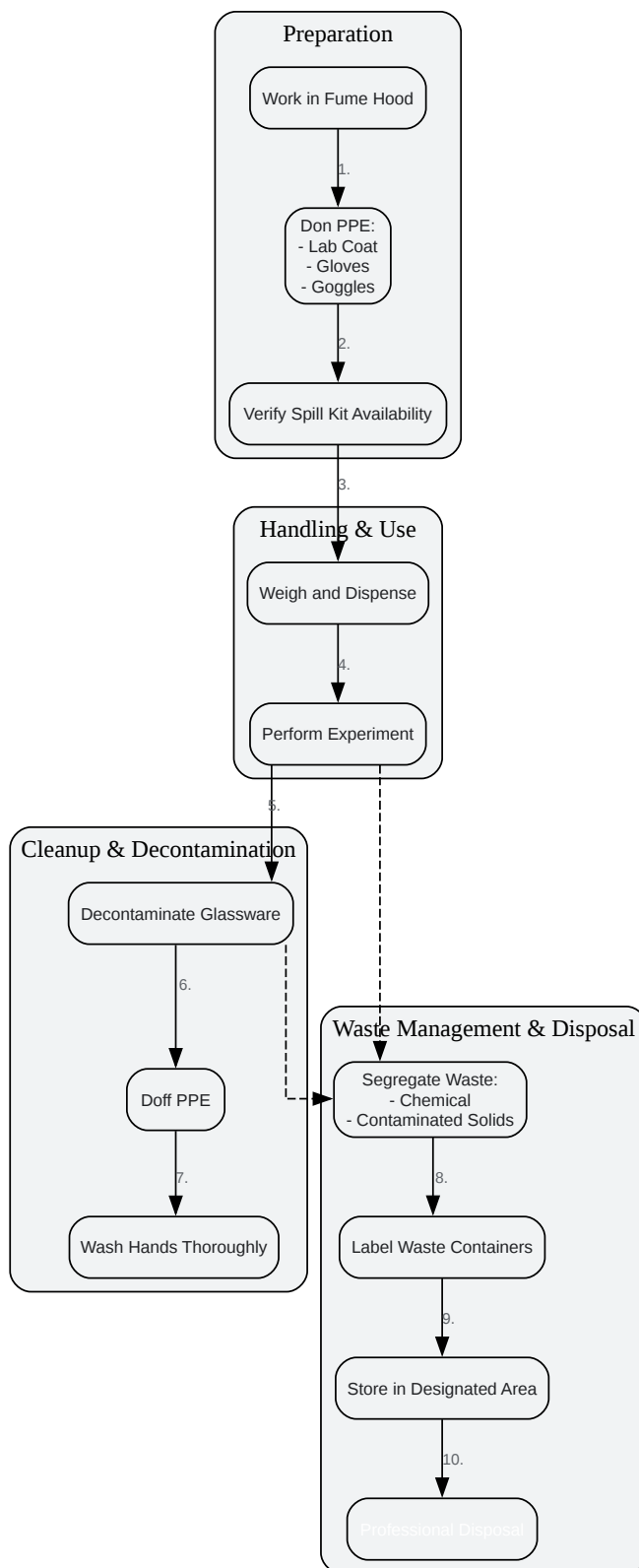
- Minor Spills:
 - Ensure adequate ventilation and wear appropriate PPE.
 - Cover the spill with an inert absorbent material like sand, earth, or vermiculite.^[7]
 - Sweep up the absorbed material and place it into a suitable, sealed container for disposal.^[8]
 - Clean the spill area with soap and water, collecting the cleaning materials for disposal as hazardous waste.^[9]
- Major Spills:
 - Evacuate the area immediately.
 - Alert others and contact your institution's Environmental Health and Safety (EHS) department or emergency response team.

3. Final Disposal:

- The primary and recommended method for the disposal of **4-Benzylaniline** is through a licensed hazardous waste disposal company.^[6]
- For small laboratory quantities, chemical degradation may be an option, but should only be performed by trained personnel. Aromatic amines can sometimes be degraded by oxidation with acidified potassium permanganate.^[6] However, a specific, validated protocol for **4-Benzylaniline** is not readily available and this should be approached with extreme caution and expert consultation.^[6]

Experimental Workflow and Safety Diagram

The following diagram illustrates the standard workflow for safely handling **4-Benzylaniline** from preparation to disposal.



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Caption: Safe Handling Workflow for **4-Benzylaniline**

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